

(4-Bromophenyl)isopropylamine hydrobromide solubility data

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Compound of Interest

Compound Name: (4-Bromophenyl)isopropylamine
hydrobromide

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An In-depth Technical Guide to the Solubility of (4-Bromophenyl)isopropylamine Hydrobromide

For Researchers, Scientists, and Drug Development Professionals

Abstract

(4-Bromophenyl)isopropylamine hydrobromide is a compound of interest in various fields of chemical and pharmaceutical research. A thorough understanding of its solubility characteristics is fundamental for its application in synthesis, formulation, and biological studies. This guide provides a comprehensive overview of the theoretical and practical aspects of determining the solubility of **(4-Bromophenyl)isopropylamine hydrobromide**. It details the physicochemical properties, safety and handling procedures, and established experimental protocols for solubility assessment. This document is intended to serve as a practical resource for scientists and researchers, enabling them to conduct accurate and safe solubility studies.

Introduction to (4-Bromophenyl)isopropylamine Hydrobromide

(4-Bromophenyl)isopropylamine, also known as 4-bromo- α -methyl-phenethylamine, is an aromatic amine.^[1] The hydrobromide salt is formed by the reaction of the free base with hydrobromic acid. The presence of the bromine atom on the phenyl ring and the

isopropylamine side chain imparts specific physicochemical properties that influence its solubility.[1] Understanding these properties is crucial for predicting its behavior in various solvent systems.

Chemical Structure:

- IUPAC Name: **(4-Bromophenyl)isopropylamine hydrobromide**
- Molecular Formula: C₉H₁₂NBr.HBr[2]
- Molecular Weight: 295.01 g/mol [2]

Safety and Handling

(4-Bromophenyl)isopropylamine hydrobromide is a chemical that requires careful handling to ensure personnel safety. The following precautions are based on available Safety Data Sheets (SDS) for similar and related compounds.

General Handling Precautions:

- Work in a well-ventilated area, preferably under a chemical fume hood.[3][4]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[5][6]
- Avoid contact with skin, eyes, and clothing.[3][4][5]
- Wash hands thoroughly after handling.[3][5][6]
- Do not eat, drink, or smoke when using this product.[3][4]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate safety glasses with side-shields or chemical goggles. [4][5]
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[4][5]

- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4][5]

Storage:

- Keep container tightly closed in a dry, cool, and well-ventilated place.[3][4][5]
- Store locked up.[3][5]

Principles of Solubility for Amine Hydrobromides

The solubility of **(4-Bromophenyl)isopropylamine hydrobromide** is governed by its ionic nature and the structure of the parent molecule. As a salt, it is generally more soluble in polar solvents than its free base counterpart.

- Polar Protic Solvents (e.g., Water, Ethanol): These solvents can solvate both the ammonium cation and the bromide anion through hydrogen bonding and ion-dipole interactions, leading to higher solubility. The solubility in water is expected to be significant due to the ionic nature of the hydrobromide salt.
- Polar Aprotic Solvents (e.g., DMSO, DMF): These solvents can solvate the cation well but are less effective at solvating the anion compared to protic solvents. Solubility is expected to be moderate to high.
- Non-Polar Solvents (e.g., Toluene, Hexane): Due to the "like dissolves like" principle, the ionic hydrobromide salt is expected to have very low solubility in non-polar solvents.

The pH of the aqueous medium will also significantly impact solubility. In acidic solutions, the equilibrium will favor the protonated, more soluble form.

Experimental Determination of Solubility

Accurate solubility data is obtained through systematic experimental procedures. The following protocols outline the determination of both qualitative and quantitative solubility.

Qualitative Solubility Assessment

This initial screening provides a rapid assessment of solubility in various solvents.

Protocol:

- Add approximately 1-5 mg of **(4-Bromophenyl)isopropylamine hydrobromide** to a small vial.
- Add 0.5 mL of the test solvent.
- Vortex the mixture for 1-2 minutes at room temperature.
- Visually inspect the solution for the presence of undissolved solid.
- Categorize the solubility as:
 - Freely Soluble: No visible solid particles.
 - Sparingly Soluble: A significant portion of the solid has dissolved, but some remains.
 - Insoluble: The majority of the solid remains undissolved.

Quantitative Solubility Determination (Shake-Flask Method)

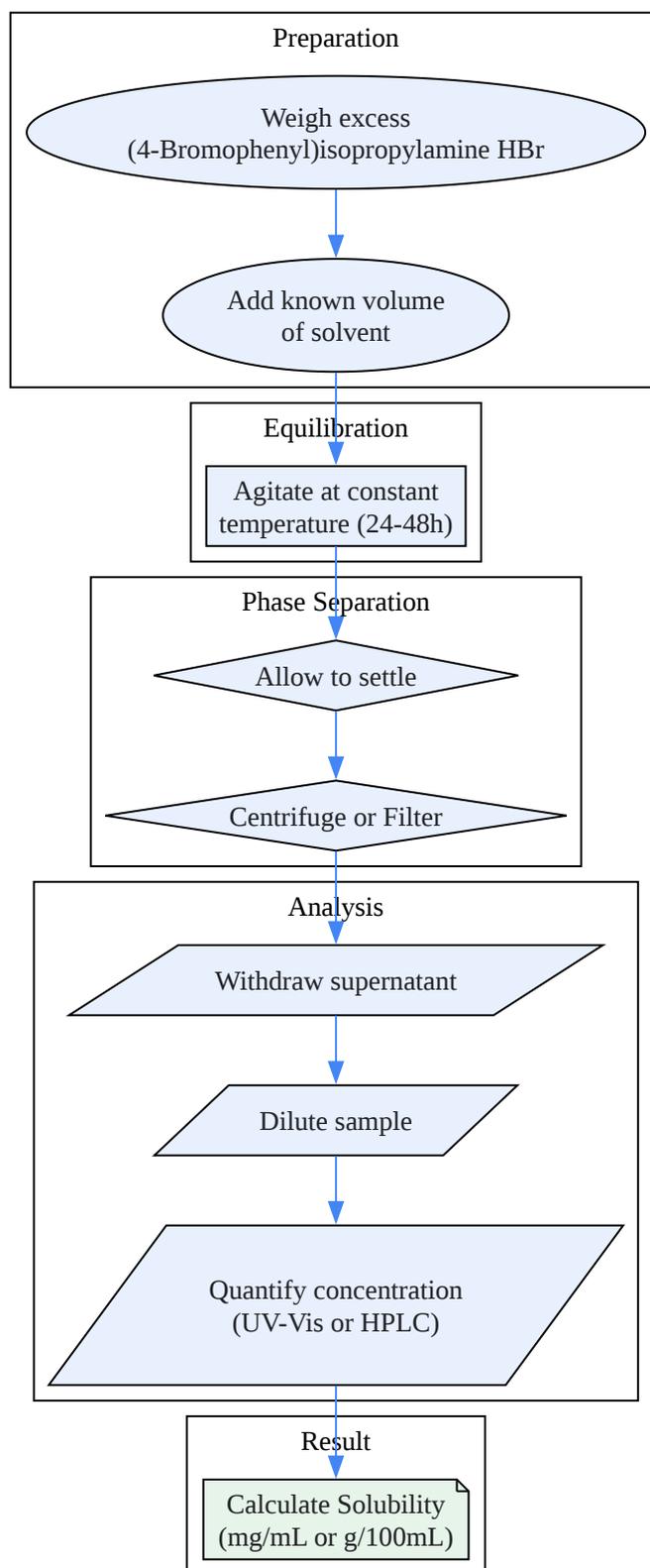
The shake-flask method is a reliable technique for determining thermodynamic solubility.^[7]

Protocol:

- Add an excess amount of **(4-Bromophenyl)isopropylamine hydrobromide** to a known volume of the desired solvent in a sealed container (e.g., a scintillation vial or a flask with a stopper).
- Agitate the mixture at a constant temperature using a shaker or a magnetic stirrer for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the suspension to settle.
- Carefully withdraw a sample of the supernatant, ensuring no solid particles are transferred. Centrifugation or filtration can be used to separate the solid from the liquid phase.

- Dilute the supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantify the concentration of the dissolved solute using a validated analytical technique, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).
- Calculate the solubility in units of mg/mL or g/100mL.

Workflow for Solubility Determination



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Caption: Workflow for quantitative solubility determination.

Solubility Data

While extensive public data on the solubility of **(4-Bromophenyl)isopropylamine hydrobromide** is limited, the following table provides an illustrative example of how solubility data should be presented. Researchers should generate their own data following the protocols outlined above.

Solvent	Temperature (°C)	Solubility (mg/mL)	Method
Water	25	Data to be determined	Shake-Flask
Ethanol	25	Data to be determined	Shake-Flask
Methanol	25	Data to be determined	Shake-Flask
Dichloromethane	25	Data to be determined	Shake-Flask
Toluene	25	Data to be determined	Shake-Flask

Conclusion

The solubility of **(4-Bromophenyl)isopropylamine hydrobromide** is a critical parameter for its effective use in research and development. This guide has provided a framework for understanding and determining its solubility profile. By following the detailed safety precautions and experimental protocols, researchers can obtain reliable and accurate solubility data, which is essential for advancing their scientific endeavors.

References

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